

CAS number 398-62-9 properties and hazards

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Compound of Interest

Compound Name: **4-Fluoro-1,2-dimethoxybenzene**

Cat. No.: **B1584661**

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An In-Depth Technical Guide to **4-Fluoro-1,2-dimethoxybenzene** (CAS 398-62-9)

Introduction: Defining the Subject

This technical guide provides a comprehensive overview of the chemical compound associated with CAS number 398-62-9. It is important to clarify at the outset that this CAS number correctly identifies **4-Fluoro-1,2-dimethoxybenzene**.^{[1][2]} This document will delve into its chemical and physical properties, associated hazards, and detailed protocols for safe handling and application in a research and development setting. The information presented herein is curated for researchers, scientists, and drug development professionals who may utilize this compound as a laboratory chemical or in the synthesis of other substances.^[1]

Physicochemical Properties

4-Fluoro-1,2-dimethoxybenzene is a combustible liquid with the molecular formula $C_8H_9FO_2$.^[1] Its key physical and chemical properties are summarized in the table below for easy reference. Understanding these properties is fundamental to its appropriate handling, storage, and application in experimental design.

Property	Value	Source
CAS Number	398-62-9	[1] [2]
Molecular Formula	C ₈ H ₉ FO ₂	[1]
Appearance	Liquid	[1]
Boiling Point	180.6°C at 760 mmHg	[1]
Flash Point	92°C	[1]

Hazard Identification and Toxicological Profile

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **4-Fluoro-1,2-dimethoxybenzene** is classified as a combustible liquid that causes skin irritation, serious eye irritation, and may cause respiratory irritation.[\[1\]](#)

Hazard Statements:

- H227: Combustible liquid.[\[1\]](#)
- H315: Causes skin irritation.[\[1\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)

Currently, there are no specific data available regarding carcinogenicity, mutagenicity, or reproductive toxicity.[\[3\]](#) Therefore, as a matter of good laboratory practice, all contact should be minimized.

Safe Handling and Experimental Protocols

Given the identified hazards, stringent safety protocols must be followed when handling **4-Fluoro-1,2-dimethoxybenzene**. The following sections provide detailed, step-by-step methodologies for its safe use in a laboratory setting.

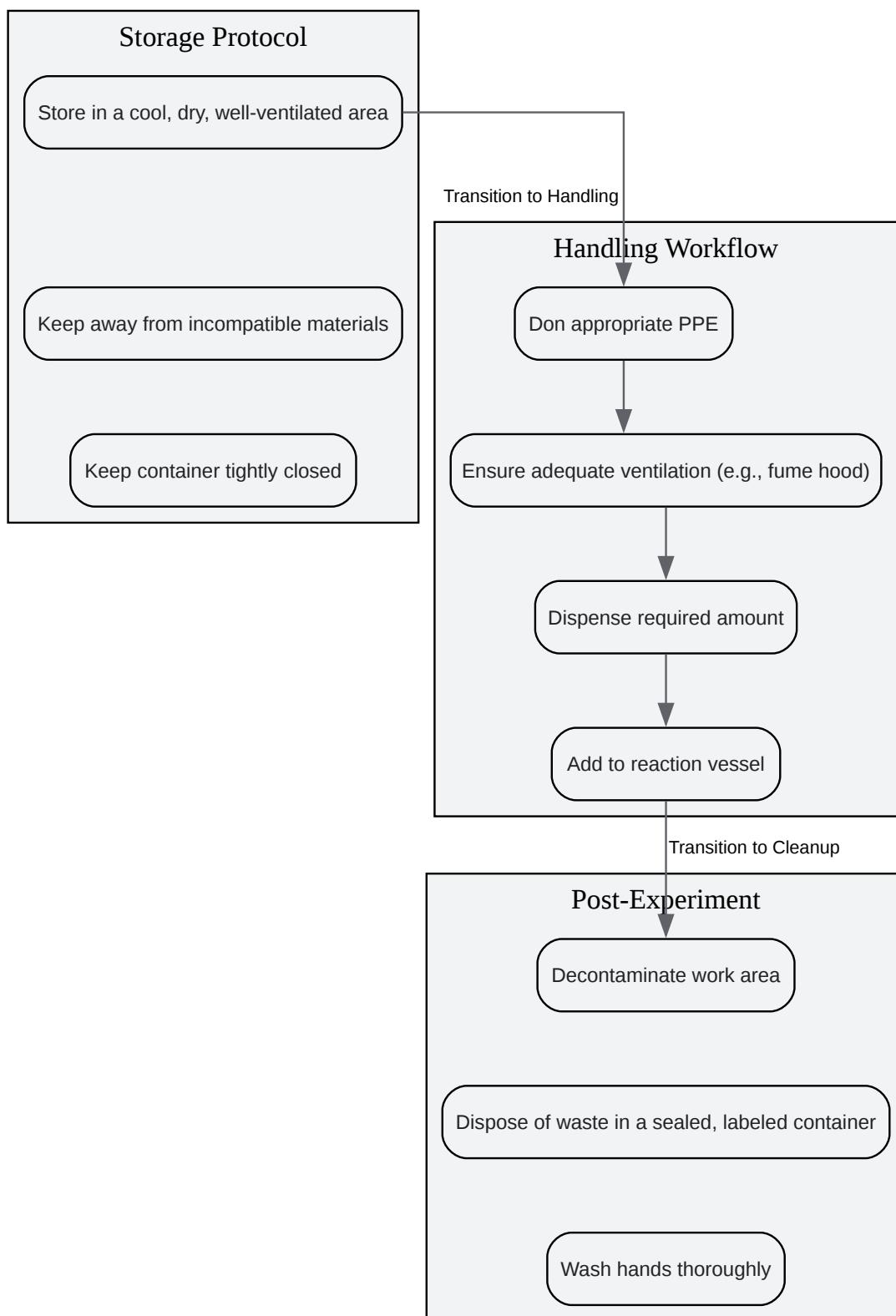
Personal Protective Equipment (PPE)

A multi-layered approach to personal protection is critical. The following PPE is mandatory when handling this substance:

- Eye Protection: Safety goggles with side-shields are required to protect against splashes.[[1](#)]
- Hand Protection: Protective gloves must be worn.[[1](#)] It is crucial to inspect gloves for any signs of degradation before use.
- Skin and Body Protection: An impervious lab coat or clothing is necessary to prevent skin contact.[[1](#)]
- Respiratory Protection: A suitable respirator should be used if working in an area with inadequate ventilation or when there is a risk of inhaling vapors.[[1](#)]

Storage and Handling Workflow

Proper storage and a well-defined handling workflow are essential to mitigate risks.

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Caption: General laboratory workflow for handling **4-Fluoro-1,2-dimethoxybenzene**.

Emergency Procedures

In the event of exposure or a spill, the following first-aid and emergency measures should be taken immediately:

- If Inhaled: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[1][4]
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing. If skin irritation persists, consult a physician.[1][4]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[1][4]
- If Swallowed: Rinse the mouth with water. Do not induce vomiting. Seek immediate medical attention.[4]
- Spill Response: In case of a spill, ensure adequate ventilation and remove all sources of ignition. Absorb the spill with an inert material and place it in a suitable, closed container for disposal.[4]

Applications in Research and Development

4-Fluoro-1,2-dimethoxybenzene is primarily used as a laboratory chemical and in the manufacture of other substances.[1] Its fluorinated and dimethoxy-substituted benzene ring structure makes it a valuable building block in organic synthesis. The presence of the fluorine atom can be strategically utilized to modulate the electronic properties and metabolic stability of target molecules, a key consideration in drug discovery.[5]

Conclusion

4-Fluoro-1,2-dimethoxybenzene (CAS 398-62-9) is a valuable chemical intermediate with defined hazards that necessitate careful handling. By adhering to the comprehensive safety protocols outlined in this guide, researchers can safely utilize this compound in their synthetic endeavors. A thorough understanding of its properties and hazards is paramount for ensuring laboratory safety and the integrity of experimental outcomes.

References

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